

Jaktinib Demonstrates Efficacy in Ruxolitinib-Resistant Myelofibrosis Models, Offering a Novel Therapeutic Avenue

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Compound of Interest

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A new-generation Janus kinase (JAK) inhibitor, jaktinib, is showing significant promise in overcoming resistance to ruxolitinib, the current standard of care for myelofibrosis. Clinical trial data in patients who are resistant or intolerant to ruxolitinib demonstrate that jaktinib can effectively reduce spleen volume and symptom burden, suggesting a new therapeutic option for this challenging patient population.

Myelofibrosis is a serious bone marrow disorder characterized by the dysregulation of the JAK-STAT signaling pathway, often driven by mutations in the JAK2 gene, most commonly the V617F mutation. Ruxolitinib, a potent inhibitor of JAK1 and JAK2, has been a cornerstone of treatment. However, a significant number of patients either do not respond, lose their response over time, or are intolerant to the therapy, highlighting a critical unmet medical need.

Jaktinib, a novel oral inhibitor of JAK and activin A receptor type 1 (ACVR1), has emerged as a promising agent in this setting. Its dual mechanism of action not only targets the primary driver of myelofibrosis through JAK inhibition but also addresses the anemia often associated with the disease via ACVR1 inhibition.

Comparative Efficacy in Ruxolitinib-Resistant/Intolerant Patients

Clinical studies have evaluated the efficacy of jaktinib in patients with myelofibrosis who were previously treated with ruxolitinib and were either refractory (resistant) or intolerant to the treatment. The findings from these trials underscore the potential of jaktinib as a second-line therapy.

Efficacy Endpoint	Jaktinib in Ruxolitinib-Refractory/Relapsed MF (NCT04851535)[1][2]	Jaktinib in Ruxolitinib-Intolerant MF (NCT04217993)[3][4]
Spleen Volume Reduction $\geq 35\%$ (SVR35) at Week 24	32.4% (11 out of 34 patients)	43.2% (19 out of 44 patients)
Total Symptom Score (TSS) Reduction $\geq 50\%$ at Week 24	46.4% (13 out of 28 patients)	61.8% (21 out of 34 patients)

These results are particularly noteworthy given the patient population, who had limited treatment options after failing or not tolerating ruxolitinib.

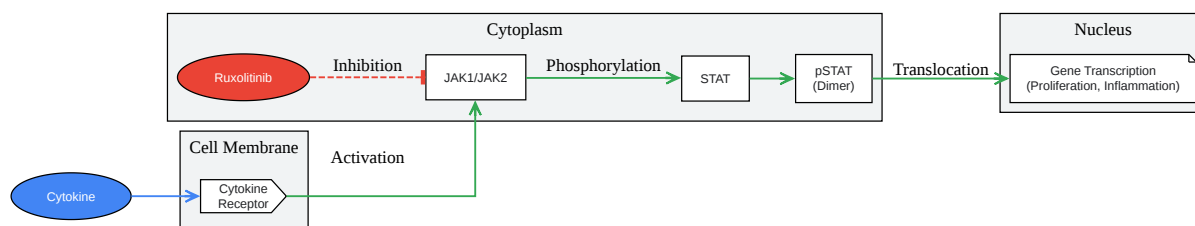
Understanding the Mechanisms: Ruxolitinib Resistance and Jaktinib's Dual Action

Resistance to ruxolitinib can arise from various mechanisms, including the acquisition of new mutations in the JAK2 gene. Preclinical studies have identified several point mutations in the JAK2 kinase domain that confer resistance to ruxolitinib and other type I JAK inhibitors.[5]

Jaktinib's distinct advantage may lie in its dual inhibitory profile. While it effectively targets the JAK-STAT pathway, its inhibition of ACVR1 offers a complementary mechanism to improve disease-related anemia, a common and debilitating symptom of myelofibrosis that can be exacerbated by ruxolitinib treatment.

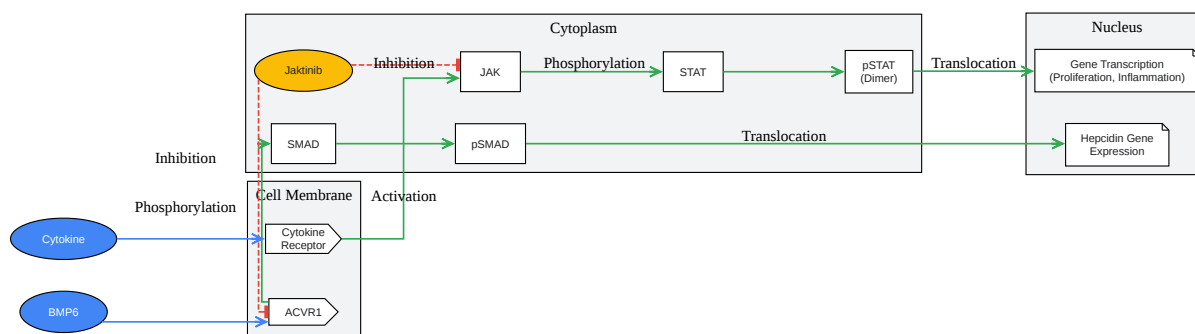
Signaling Pathways

The diagrams below illustrate the signaling pathways targeted by ruxolitinib and jaktinib.



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Ruxolitinib's mechanism of action.



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Jaktinib's dual mechanism of action.

Experimental Protocols

The clinical evaluation of jaktinib in ruxolitinib-resistant and -intolerant myelofibrosis was conducted through single-arm, open-label, multicenter, phase 2 studies.

Key Aspects of the Clinical Trial Protocols:

- Patient Population: Adults with intermediate or high-risk primary or secondary myelofibrosis who had been previously treated with ruxolitinib.
 - Refractory/Relapsed Cohort (NCT04851535): Patients with an inadequate spleen response or spleen regrowth after ruxolitinib treatment.[\[1\]](#)[\[2\]](#)
 - Intolerant Cohort (NCT04217993): Patients who discontinued ruxolitinib due to intolerance.[\[3\]](#)
- Intervention: Jaktinib administered orally, typically at a starting dose of 100 mg twice daily.[\[1\]](#)[\[2\]](#)
- Primary Endpoint: The proportion of patients achieving a spleen volume reduction of 35% or more from baseline at 24 weeks, as measured by MRI or CT scan.[\[1\]](#)[\[2\]](#)
- Secondary Endpoints: Included the proportion of patients with a 50% or greater improvement in the Myelofibrosis Symptom Assessment Form (MF-SAF) Total Symptom Score (TSS), duration of spleen response, and safety.[\[1\]](#)[\[2\]](#)

Preclinical Assessment of Ruxolitinib Resistance:

The development of ruxolitinib-resistant models for preclinical evaluation typically involves the following steps:[\[5\]](#)

- Cell Line Culture: Murine pro-B cell lines (e.g., Ba/F3) expressing the human erythropoietin receptor and the JAK2 V617F mutation are commonly used. These cells are dependent on JAK2 signaling for survival and proliferation.
- Generation of Resistance: Ruxolitinib-resistant cell lines are generated by culturing the parental JAK2 V617F-expressing cells in the continuous presence of escalating concentrations of ruxolitinib.

- **Selection of Resistant Clones:** Clones that can proliferate at high concentrations of ruxolitinib are selected and expanded.
- **Characterization of Resistance:** The molecular basis of resistance is often investigated by sequencing the JAK2 gene to identify mutations in the kinase domain.
- **Comparative Efficacy Studies:** The efficacy of novel JAK inhibitors, such as jaktinib, would then be tested in these resistant cell lines and compared to the efficacy of ruxolitinib. Key parameters measured include the half-maximal inhibitory concentration (IC50) for cell proliferation and the inhibition of downstream signaling molecules like STAT3.

Conclusion

The emergence of jaktinib offers a significant advancement in the treatment landscape for myelofibrosis, particularly for patients who have exhausted the benefits of ruxolitinib. Its dual inhibition of JAK and ACVR1 provides a multi-faceted approach to tackling both the proliferative and anemic aspects of the disease. The robust clinical data in a difficult-to-treat patient population, supported by a strong mechanistic rationale, positions jaktinib as a valuable new tool for clinicians and a beacon of hope for patients with ruxolitinib-resistant myelofibrosis. Further research will continue to delineate its optimal use in the management of this complex hematological malignancy.

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